

Application Notes and Protocols for Tellurium-130 in Bolometric Detectors

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Compound of Interest

Compound Name: Tellurium-130

Cat. No.: B087983

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Audience: Researchers, scientists, and professionals in particle physics and materials science.

Topic: The utilization of **Tellurium-130** (

130130

Te) as a target material in bolometric detectors for the search of neutrinoless double beta decay ($0\nu\beta\beta$).

Introduction to Tellurium-130 and Bolometric Detection

Tellurium-130 is a promising isotope for the search for neutrinoless double beta decay, a rare hypothetical nuclear decay that, if observed, would demonstrate that neutrinos are their own antiparticles (Majorana particles) and would provide information on the neutrino mass.[\[1\]](#)[\[2\]](#) The high natural isotopic abundance of

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Te (approximately 34.2%) and its favorable decay energy (Q-value) make it an excellent candidate for such searches.[\[3\]](#)[\[4\]](#)

Bolometric detectors are highly sensitive calorimeters operated at cryogenic temperatures, typically around 10 millikelvin (mK).[\[5\]](#)[\[6\]](#) They work on the principle that the energy deposited by a particle interaction in an absorber crystal is converted into phonons, causing a measurable

increase in temperature.^[5] Tellurium dioxide (TeO₂) is a common absorber material for bolometric detectors due to its high thermal conductivity and low heat capacity. ^[4] ^[5] The CUORE (Cryogenic Underground Observatory for Rare Events) experiment is a leading example of a large-scale bolometric detector array using TeO₂.

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) crystals are frequently used as the absorber material, as they can be grown with high purity and possess favorable thermal properties at low temperatures, such as a low heat capacity.^[4] ^[5] The CUORE (Cryogenic Underground Observatory for Rare Events) experiment is a leading example of a large-scale bolometric detector array using TeO₂.

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crystals to search for the $0\nu\beta\beta$ decay of

130Te

Te.^[2]^[3]

Properties of Tellurium-130 and TeO₂ for Bolometric Detectors

The selection of TeO₂ for bolometric detectors is based on its favorable properties, including high thermal conductivity and low heat capacity.

130Te

Te in the form of TeO₂

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crystals is based on a combination of nuclear and material properties that are advantageous for bolometric detection of $0\nu\beta\beta$ decay.

Property	Value / Description	Significance for $0\nu\beta\beta$ Searches
Isotope	<code>ngcontent-ng-c4139270029=""</code> <code>_nghost-ng-c4104608405=""</code> <code>class="inline ng-star-inserted"></code> 130130 Te	
Natural Isotopic Abundance	34.2% [3]	High natural abundance allows for the construction of large-mass detectors without the need for costly isotopic enrichment. [4] [7]
Q-value for $0\nu\beta\beta$ decay	~2527.5 keV [6]	The decay energy is above most of the natural gamma-ray background, reducing interference from radioactive contaminants. [8]
Absorber Material	Tellurium Dioxide (TeO ₂) 22)	
Crystal Structure	Paratellurite	A stable and well-characterized crystal structure.
Density	~5.9 g/cm ³	Allows for a high mass of Te in a compact detector volume.
Debye Temperature	~232 K [5]	A relatively high Debye temperature leads to a very low heat capacity at cryogenic temperatures, resulting in a

		larger temperature signal for a given energy deposition and thus better energy resolution. [5]
Dielectric and Diamagnetic	Yes [5]	Minimizes electromagnetic interference and noise.
Transparency	Optically transparent	Allows for the potential detection of Cherenkov light for background discrimination. [6]

Experimental Protocols

The following sections outline the key experimental methodologies for the fabrication and operation of

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Te-based bolometric detectors, primarily based on the procedures developed for the CUORE experiment.

TeOngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted"> 2{2}2 Crystal Growth

High-purity, single-crystal TeOngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

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is essential to minimize internal radioactive background. The Czochralski and Bridgman methods are two techniques used for growing these crystals.

Protocol: Czochralski Growth of TeOngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

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Crystals

- Material Purification: Start with high-purity (99.9999%) tellurium and oxygen. The tellurium can be further purified using techniques like zone refining.
- Polycrystalline Synthesis: Synthesize TeO₂ powder from the purified tellurium and oxygen in a controlled, clean environment.

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powder from the purified tellurium and oxygen in a controlled, clean environment.

- Crucible Preparation: Use a high-purity platinum or iridium crucible to hold the TeO₂ powder. The crucible must be scrupulously cleaned to avoid contamination.

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melt. The crucible must be scrupulously cleaned to avoid contamination.

- Melting: Heat the TeO₂ powder in the crucible to its melting point (approximately 733 °C) in a controlled atmosphere furnace.

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powder in the crucible to its melting point (approximately 733 °C) in a controlled atmosphere furnace.

- Seeding: Introduce a small, high-quality seed crystal, mounted on a rotating rod, into the molten TeO₂ melt.

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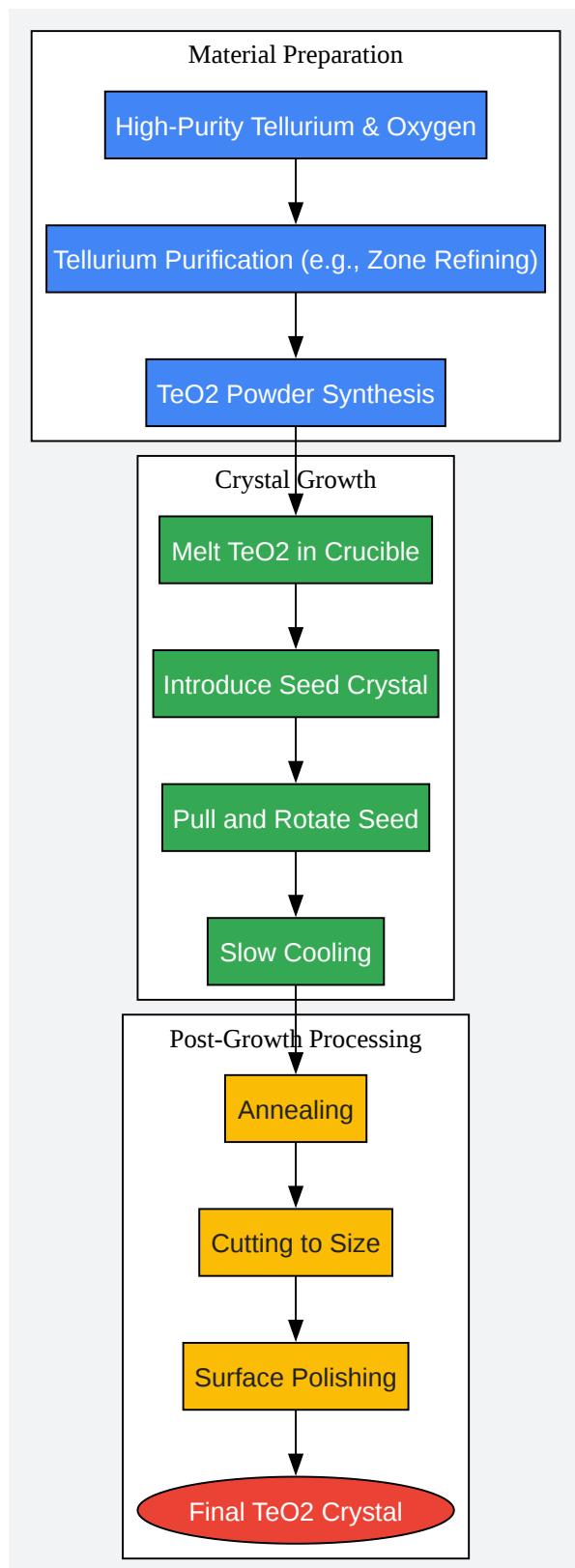
seed crystal, mounted on a rotating rod, into the molten TeO₂ melt.

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- Crystal Pulling: Slowly pull the rotating seed crystal upwards from the melt. The temperature of the melt and the pulling rate are critical parameters that control the diameter and quality of the growing crystal. Typical pulling rates are on the order of a few millimeters per hour.
- Cooling: After the crystal has reached the desired length, it is slowly cooled to room temperature to prevent thermal stress and cracking.
- Annealing: The grown crystal may be annealed at a high temperature to reduce internal stresses and defects.
- Cutting and Polishing: The crystal boule is then cut into the desired shape (e.g., 5x5x5 cm cubes for CUORE) and the surfaces are polished to a high quality.[\[1\]](#)

Logical Workflow for TeO₂ Crystal Growth



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Caption: Workflow for TeO₂ crystal growth.

NTD-Ge Thermistor Fabrication

Neutron Transmutation Doped (NTD) Germanium thermistors are used as sensitive thermometers to measure the small temperature changes in the TeOngcontent-
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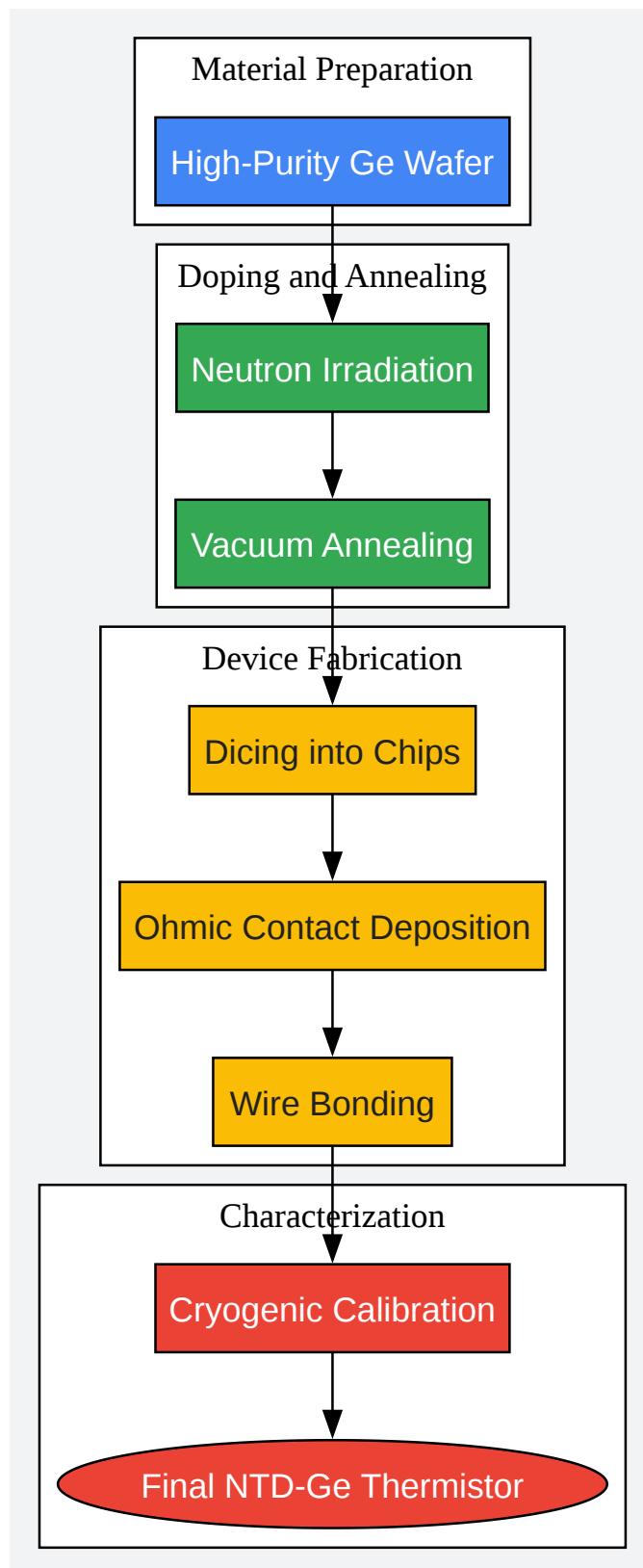
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crystals.

Protocol: NTD-Ge Thermistor Fabrication

- Germanium Wafer Selection: Start with high-purity germanium wafers.
- Neutron Irradiation: Irradiate the germanium wafers with thermal neutrons in a nuclear reactor. This transmutes some of the germanium isotopes into gallium (p-type dopant) and arsenic (n-type dopant), creating a uniform doping concentration. The neutron fluence is carefully controlled to achieve the desired thermistor resistance at cryogenic temperatures.
- Annealing: After irradiation, anneal the wafers in a vacuum furnace to repair any crystal lattice damage caused by the neutron bombardment.
- Dicing: Dice the wafers into small chips of the desired thermistor size.
- Contact Preparation: Create ohmic contacts on the thermistor chips. This typically involves ion implantation of boron followed by sputtering of a palladium and then a gold layer.
- Wire Bonding: Attach gold wires to the contacts for electrical readout.
- Characterization: Calibrate the resistance-temperature curve of each thermistor at cryogenic temperatures.

Logical Workflow for NTD-Ge Thermistor Fabrication



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Caption: Workflow for NTD-Ge thermistor fabrication.

Bolometer Assembly

The assembly of the TeOngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">>

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crystals and NTD-Ge thermistors into a functional bolometer, and the subsequent construction of the detector array, must be performed in a strictly controlled cleanroom environment to prevent radioactive contamination.

Protocol: CUORE Detector Tower Assembly

- Component Cleaning: All components, including the TeOngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">>

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crystals, copper frames, and PTFE supports, undergo a rigorous cleaning procedure to remove surface contaminants.

- Thermistor Gluing: The NTD-Ge thermistors are glued to the TeOngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">>

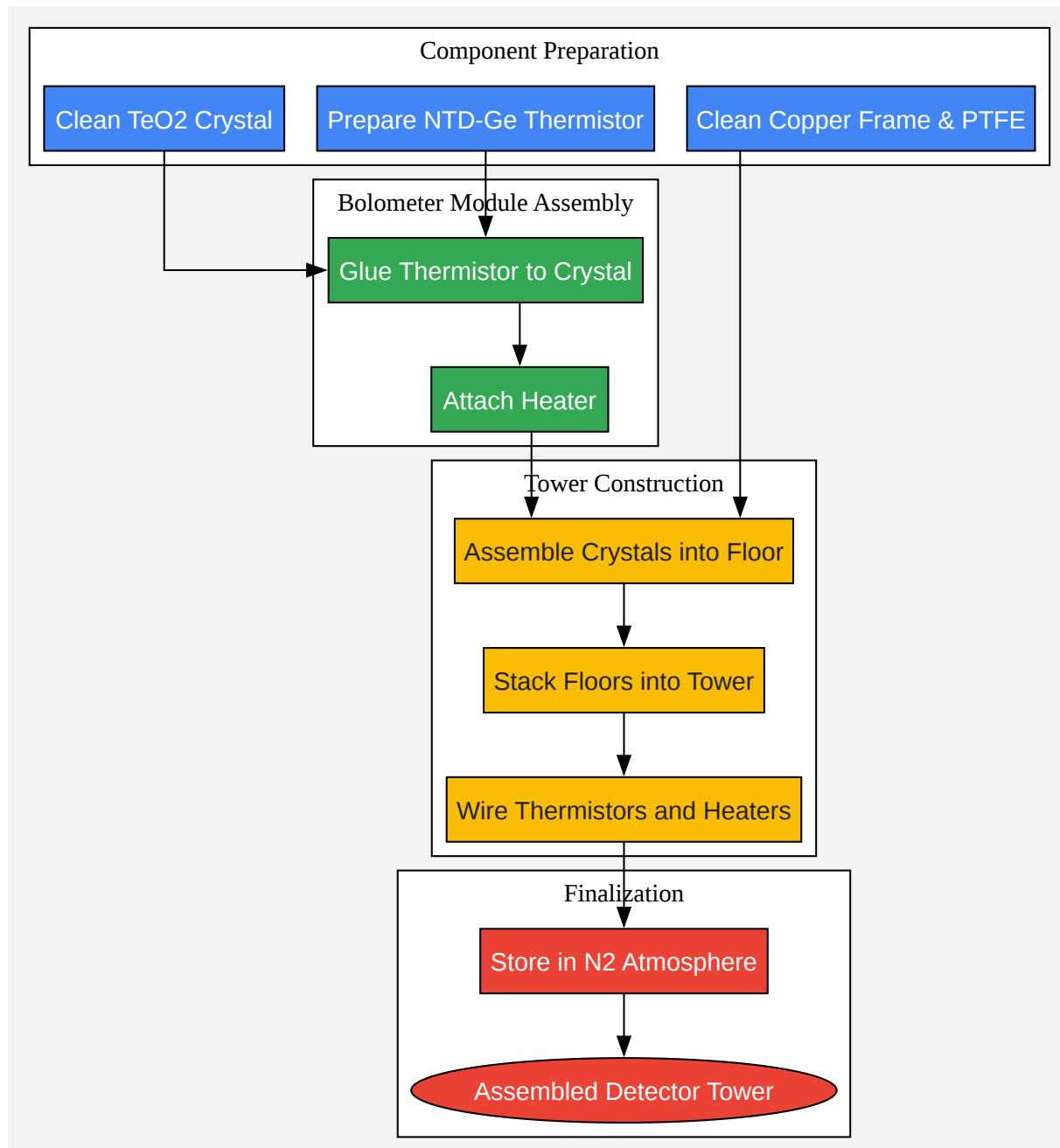
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crystals using a low-radioactivity epoxy. This process is often semi-automated to ensure reproducibility and minimize handling.[\[1\]](#)

- Heater Attachment: A small resistive heater is also glued to each crystal to allow for periodic energy calibration and detector response stabilization.
- Tower Assembly: The individual bolometer modules are assembled into a tower structure. In the CUORE design, each tower consists of 13 floors, with each floor holding four crystals.[\[4\]](#) The crystals are held in place by PTFE supports within a high-purity copper frame.[\[9\]](#)
- Wiring: The thermistors and heaters are wired using delicate, low-thermal-conductivity wires to minimize heat loss and microphonic noise.

- Cleanroom Environment: The entire assembly process is carried out in a nitrogen-flushed glovebox within a Class 1000 cleanroom to prevent contamination from dust and radon.[[9](#)]
[[10](#)]
- Storage and Transport: Assembled towers are stored and transported in sealed containers flushed with nitrogen to maintain their cleanliness.[[1](#)]

Experimental Workflow for CUORE Tower Assembly

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Caption: Workflow for CUORE detector tower assembly.

Data Acquisition and Analysis

The data acquisition (DAQ) system reads out the signals from the thermistors, digitizes them, and stores them for offline analysis.

Protocol: Data Acquisition and Analysis

- Signal Amplification and Filtering: The small voltage signals from the thermistors are amplified and passed through an anti-aliasing filter.
- Digitization: The analog signals are digitized by high-resolution analog-to-digital converters (ADCs). The CUORE DAQ, for example, uses a sampling frequency of 1 kHz.[11]
- Data Triggering: A software trigger is used to identify potential particle events in the continuous data stream. This is typically based on the signal shape and amplitude.
- Data Storage: The triggered waveforms are stored for offline analysis.
- Pulse Shape Analysis: The shape of each pulse is analyzed to determine its energy and to reject noise and non-particle events.
- Energy Calibration: The detector is periodically calibrated using radioactive sources (e.g.,

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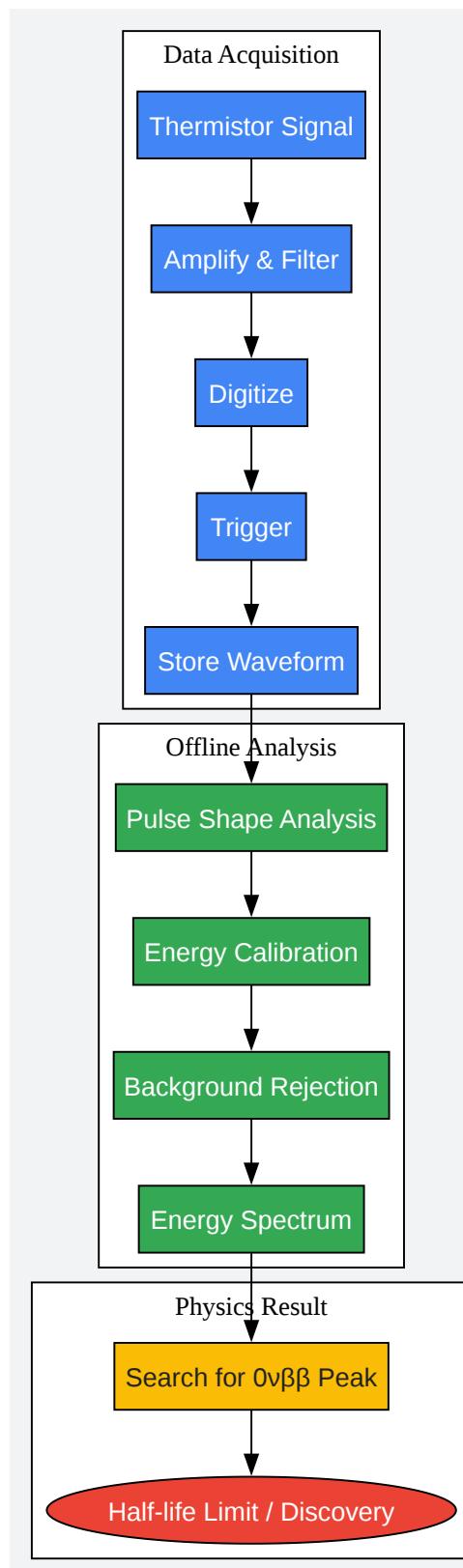
Th) to establish a precise energy scale.[8]

- Background Rejection: Various techniques are employed to reduce background events, including anticoincidence cuts (rejecting events that occur in multiple detectors simultaneously) and pulse shape discrimination.
- Data Analysis: The final energy spectrum is analyzed to search for a peak at the Q-value of the

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Te 0νββ decay.

Logical Relationship in Data Acquisition and Analysis



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Caption: Data acquisition and analysis pipeline.

Quantitative Data from the CUORE Experiment

The CUORE experiment provides a wealth of quantitative data that demonstrates the performance of TeOngcontent-ng-c4139270029="" _ghost-ng-c4104608405="" class="inline ng-star-inserted">

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bolometers for $0\nu\beta\beta$ decay searches.

Parameter	CUORE Value	Reference
Detector Material	TeO ₃	[2]
Number of Crystals	988	[1] [3]
Crystal Dimensions	5 x 5 x 5 cm ³	[3]
Total Mass	742 kg	[2]
Mass	22	
Te Mass	130130	[8]
Operating Temperature	~10 mK	[3]
Energy Resolution (FWHM at Q-value)	~5-7.7 keV	[6] [12]
Background Index in ROI	~0.01 counts/(keV·kg·y)	[12]
90% C.L. Half-Life Limit for 0νββ	> 1.5 x 10 ²⁵ years (combined with previous experiments)	[12]

Conclusion

Tellurium-130, in the form of high-purity TeO₂, is a highly effective target for neutrinoless double beta decay searches using bolometric detectors. The protocols and data from the CUORE experiment demonstrate the successful implementation of this technology on a large scale. The excellent energy resolution and low background levels achieved with TeO₂ are key factors in the success of these experiments.

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bolometers have allowed for some of the most sensitive searches for this rare decay process to date. Future advancements in crystal enrichment, background reduction, and detector technology will continue to push the sensitivity of these experiments, bringing us closer to understanding the nature of the neutrino and the origin of matter in the universe.

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